

An In-depth Technical Guide on the Discovery and Origin of 10-Epiteuclatriol

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Compound of Interest

Compound Name: 10-Epiteuclatriol

Cat. No.: B15494620

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Abstract

This technical guide provides a comprehensive overview of the discovery, origin, and structural elucidation of the guaiane sesquiterpene, **10-epiteuclatriol**. First isolated from the aerial parts of *Teucrium leucocladum*, this natural product has since been identified in other plant species of the same genus. This document details the initial isolation and spectroscopic characterization, presenting available quantitative data and outlining the experimental workflow for its discovery.

Discovery and Origin

10-Epiteuclatriol was first discovered as a novel natural product during a phytochemical investigation of *Teucrium leucocladum*, a plant belonging to the Lamiaceae family. The isolation and structure elucidation of **10-epiteuclatriol**, along with two other guaiane derivatives, teucladiol and teuclatriol, were first reported in a 1993 publication in the journal *Phytochemistry*. Subsequent studies have also identified **10-epiteuclatriol** as a constituent of *Teucrium polium*.

The genus *Teucrium* is well-known for being a rich source of terpenoids, particularly sesquiterpenes and diterpenes, which have garnered interest for their diverse biological activities. The discovery of **10-epiteuclatriol** has contributed to the chemical understanding of this genus and expanded the family of known guaiane sesquiterpenoids.

Structural Elucidation

The chemical structure of **10-epiteuclatriol** was determined primarily through nuclear magnetic resonance (NMR) spectroscopy. Both ^1H and ^{13}C NMR spectroscopic studies were instrumental in establishing its guaiane skeleton and the stereochemistry of its functional groups.

Spectroscopic Data

The following tables summarize the reported ^1H and ^{13}C NMR spectral data for natural (+)-**10-epiteuclatriol**.

Table 1: ^1H NMR Data for **10-Epiteuclatriol** (300 MHz, CDCl_3)

Proton	Chemical Shift (δ) ppm	Multiplicity	J (Hz)
H-6	4.10	dt	8.5, 4.4
H-1	2.26 – 2.18	m	
H-5	1.92 – 1.84	m	
1.80 – 1.72	m		
1.72 – 1.67	m		
1.67 – 1.60	m		
1.58			

Note: Complete assignment of all protons was not available in the referenced literature.

Table 2: ^{13}C NMR Data for **10-Epiteuclatriol**

Carbon	Chemical Shift (δ) ppm
C-10	29.9
C-15	32.1

Note: A complete ^{13}C NMR data set was not available in the referenced literature. The provided data highlights key distinguishing chemical shifts.

Experimental Protocols

While the complete, detailed experimental protocol from the original discovery is not fully available, this section outlines the general methodology for the isolation and characterization of guaiane sesquiterpenoids from plant material, based on standard phytochemical practices.

Plant Material Extraction and Fractionation

The initial step involves the collection and drying of the aerial parts of *Teucrium leucocladum*. The dried plant material is then ground and extracted with a suitable organic solvent, such as methanol or ethanol, at room temperature. The resulting crude extract is then concentrated under reduced pressure.

This crude extract is subsequently subjected to a series of fractionation steps to separate compounds based on their polarity. A common method is liquid-liquid partitioning using immiscible solvents of increasing polarity, for example, n-hexane, chloroform, ethyl acetate, and n-butanol.

Chromatographic Isolation

The fractions obtained from the initial partitioning are then subjected to various chromatographic techniques to isolate individual compounds. This typically involves:

- Column Chromatography (CC): Fractions are separated on a stationary phase like silica gel or Sephadex LH-20, using a gradient of solvents with increasing polarity.
- Preparative Thin-Layer Chromatography (pTLC): This technique is used for the final purification of compounds from the fractions obtained through column chromatography.
- High-Performance Liquid Chromatography (HPLC): HPLC, particularly reversed-phase HPLC, can be employed for the final purification and to ensure the purity of the isolated compound.

Structure Determination

The purified **10-epiteuclatriol** is then subjected to spectroscopic analysis to determine its structure.

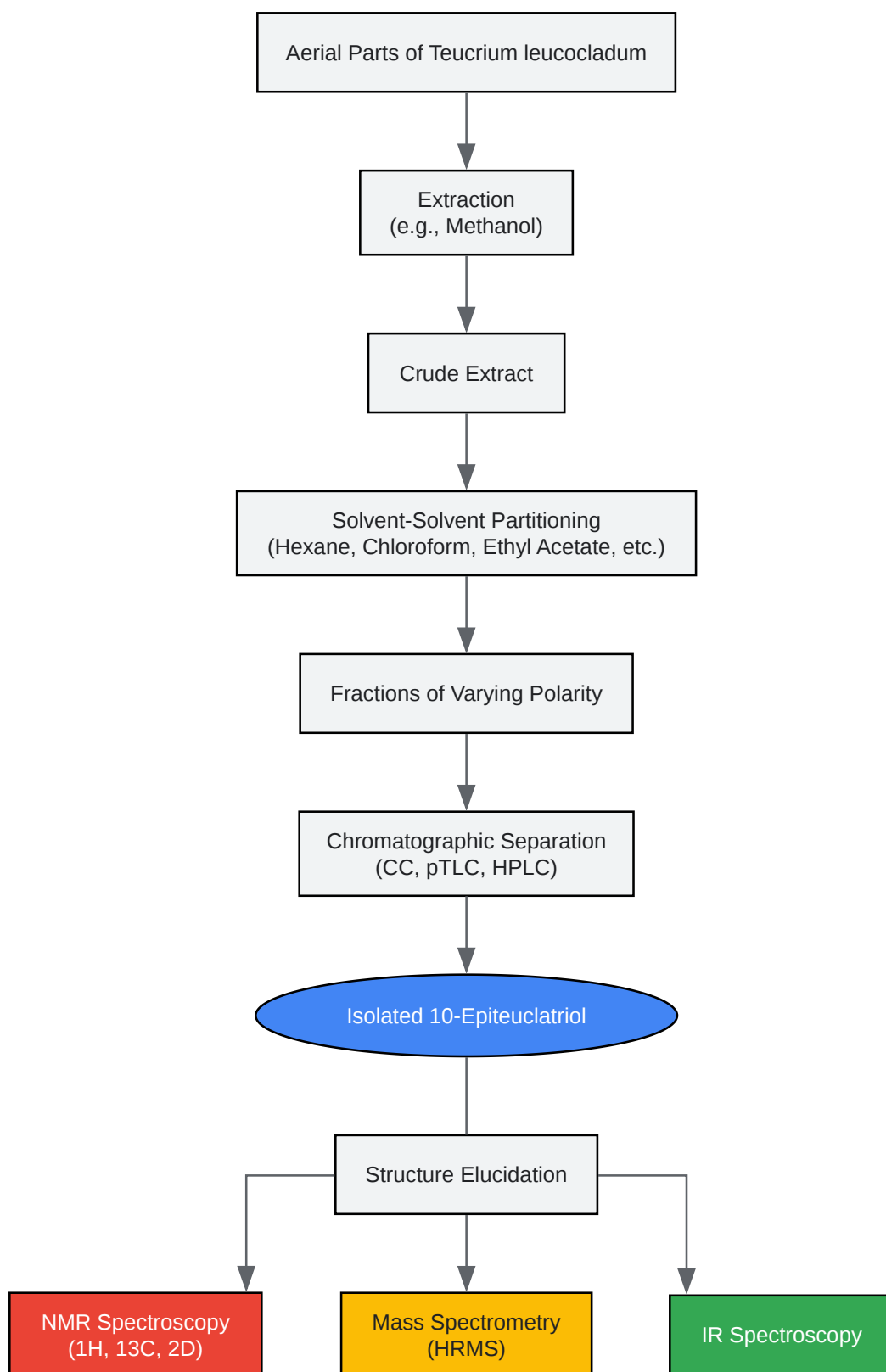
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR, ^{13}C NMR, and 2D-NMR (e.g., COSY, HMQC, HMBC) experiments are the primary tools for elucidating the detailed structure and stereochemistry of the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of the compound.
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule.
- Optical Rotation: The specific rotation is measured to determine the enantiomeric nature of the compound. For natural (+)-**10-epiteuclatriol**, a positive specific rotation of +17.8 (c 0.29, CHCl_3) has been reported.

Biological Activity

To date, there is limited specific information available in the public domain regarding the biological activity of purified **10-epiteuclatriol**. However, extracts of Teucrium species from which it is isolated have been reported to possess various pharmacological properties, including anti-inflammatory, antimicrobial, and antioxidant activities. Further research is required to determine the specific contribution of **10-epiteuclatriol** to these observed effects and to explore its potential therapeutic applications.

Visualizations

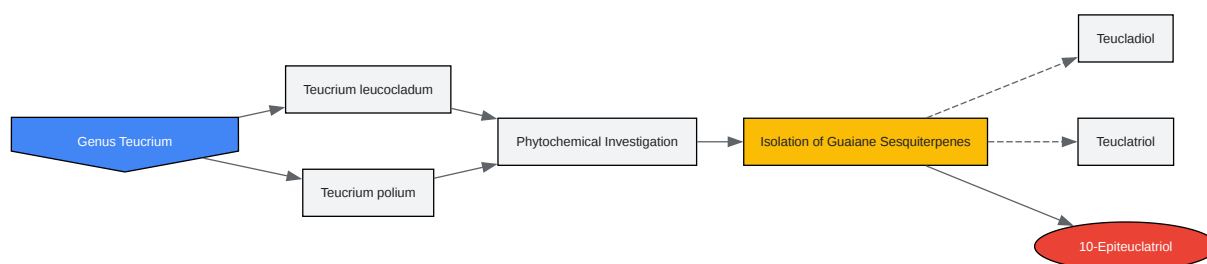
Experimental Workflow for Discovery



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Caption: General workflow for the isolation and identification of **10-epiteuclatriol**.

Logical Relationship of Discovery



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Caption: Origin and discovery context of **10-epiteuclatriol**.

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